

Gosogliptin stability issues troubleshooting

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Compound Focus: Gosogliptin

CAS No.: 869490-47-1

Cat. No.: S004125

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Gosogliptin Stability & Handling Guide

The table below summarizes the key quantitative data available for **Gosogliptin**, which forms the basis for the subsequent troubleshooting guide. [1]

Parameter	Specification / Value	Significance for Stability
CAS Number	869490-23-3	For precise compound identification.
Molecular Weight	366.41 g/mol	-
Chemical Formula	C ₁₇ H ₂₄ F ₂ N ₆ O	-
Purity	> 99% (as provided by supplier)	High purity reduces interference from degradants but doesn't guarantee stability.
Solubility (DMSO)	100 mg/mL (272.92 mM)	Primary solvent for stock solutions; hygroscopic DMSO can introduce water.
Recommended Storage (Powder)	-20°C for 3 years; 4°C for 2 years	Critical: Low temperature is essential for long-term stability of the solid.
Recommended Storage (Solution)	-80°C for 6 months; -20°C for 1 month	Critical: Solutions are less stable; avoid repeated freeze-thaw cycles.

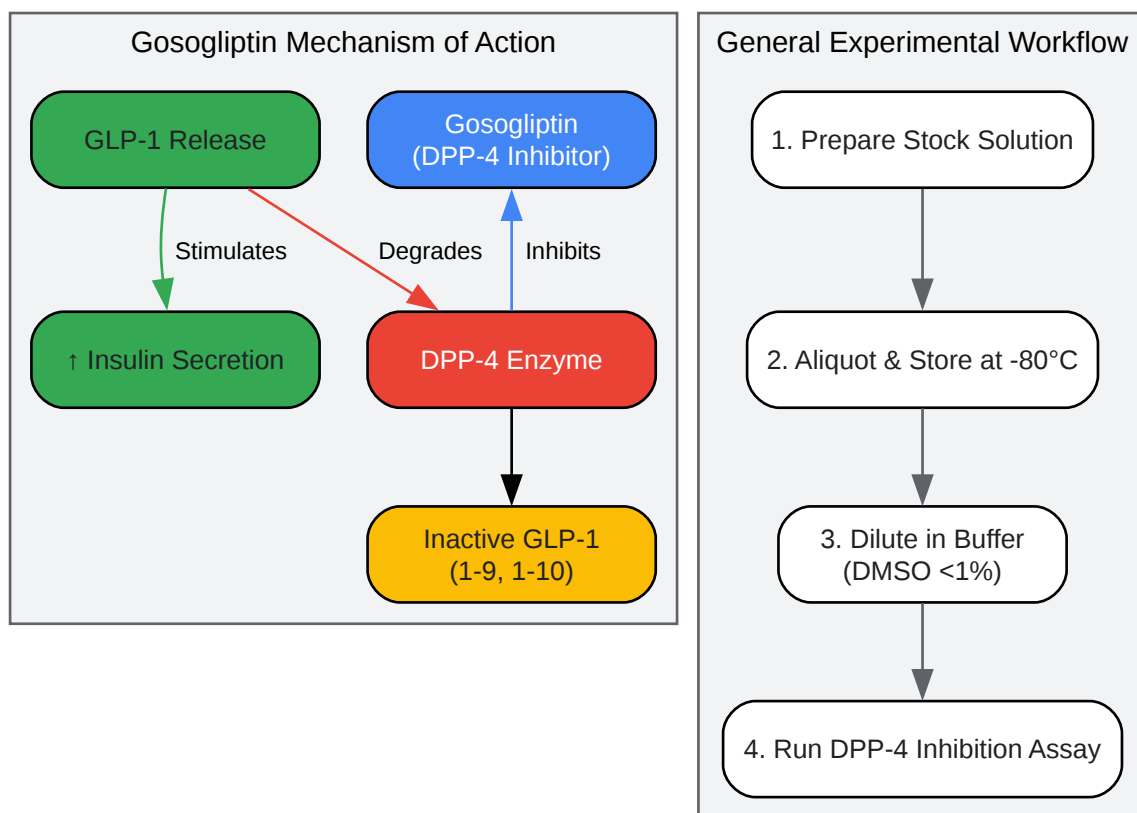
Troubleshooting Common Stability Issues

Based on the handling data and general principles of chemical stability, here are potential issues and their solutions.

Observed Problem	Potential Causes	Troubleshooting & Resolution Steps
▼ Low Activity / Potency in Assays	• Degradation due to improper storage • Repeated freeze-thaw cycles of stock solution • Hydrolysis or oxidation	1. Verify Storage Conditions: Ensure powder is stored at -20°C or below. Prepare fresh stock solutions if outdated. 2. Aliquot Stock Solutions: Divide solution into single-use aliquots to avoid repeated freezing and thawing. [1] 3. Analyze Purity: Use analytical methods (e.g., HPLC) to check for new degradation peaks. ▼ Precipitation in Assay Buffer
	• Poor solubility in aqueous buffers • Rapid pH change from DMSO stock to buffer	1. Check Solvent Tolerance: Ensure the final concentration of DMSO in your assay does not exceed the tolerance of your biological system (typically <1%). 2. Optimize Dilution: Add the DMSO stock to the buffer while vortexing gently to aid dispersion. ▼ Discoloration of Powder or Solution
	• Chemical degradation (e.g., oxidation)	1. Visual Inspection: The solid is described as "white to yellow". [1] A significant darkening may indicate degradation. 2. Use Fresh Material: Discard any material that shows marked color change and use a new, properly stored batch.

Experimental Context & Mechanism of Action

Gosogliptin is a potent and selective inhibitor of Dipeptidyl Peptidase-IV (DPP-IV), the enzyme responsible for degrading the incretin hormones GLP-1 and GIP. [1] Understanding its role in this pathway is crucial for designing relevant experiments. The following diagram illustrates this mechanism and a general workflow for its experimental application.



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Key Experimental Protocols

While detailed protocols were not fully available in the search results, here is a synthesis of the key methodological points for working with **Gosogliptin**.

- **In Vitro DPP-4 Inhibition Assay:** **Gosogliptin** is characterized as a potent, selective, and competitive inhibitor of DPP-IV. [1] Standard DPP-4 inhibition assays involve incubating the enzyme with a fluorescent substrate (like Gly-Pro-AMC) in the presence of the inhibitor. The reduction in fluorescence signal, measured over time, indicates inhibitory activity.
- **In Vivo Administration (Preclinical Models):** A study on the metabolism of **Gosogliptin** in rats, dogs, and humans administered a single oral dose. [1] For animal studies, it is common to formulate the compound in a vehicle suitable for the chosen route (often oral gavage). One suggested vehicle based on supplier data is 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% saline, which can yield a clear solution of at least 5 mg/mL. [1]

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References

1. Gosogliptin (PF-00734200) | DPP-IV Inhibitor [medchemexpress.com]

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